

Sulfaethoxypyridazine spectrum activity comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sulfaethoxypyridazine

CAS No.: 963-14-4

Cat. No.: S592505

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Sulfaethoxypyridazine Profile

The table below summarizes the key properties of **sulfaethoxypyridazine** found in the search results [1]:

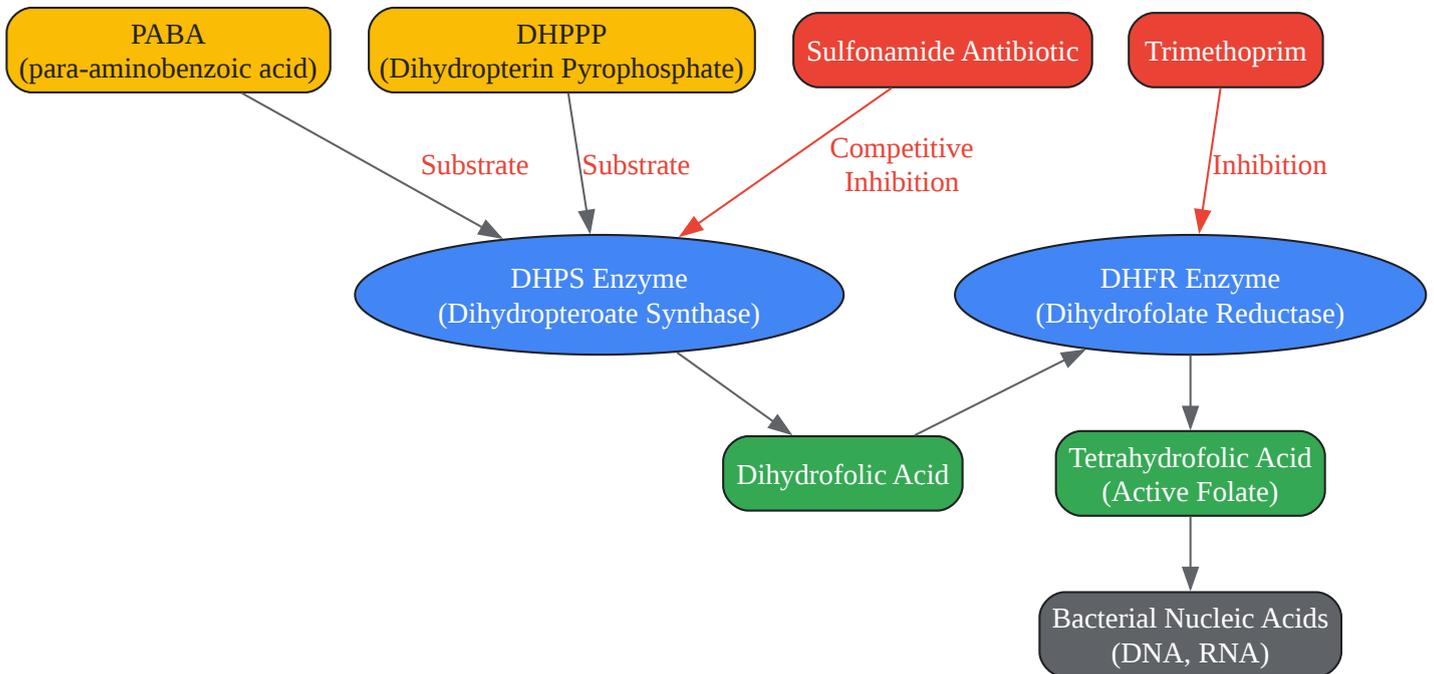
Property	Description
Chemical Name	3-Sulfanilamido-6-methoxypyridazine
Primary Use	Treatment of dermatitis herpetiformis (human medicine); used in combination with trimethoprim
Pharmacokinetics	Rapidly absorbed, long-acting compound (plasma half-life ~38 hours)
Protein Binding	High (~96%)
Key Consideration	Use largely discontinued due to frequent adverse effects

The Sulfonamide Class: Spectrum and Mechanism

Sulfaethoxypyridazine is a member of the sulfonamide class of antibiotics. The following table outlines the general antibacterial spectrum and mechanism of action shared by these drugs [2] [3].

Aspect	Details
General Antibacterial Spectrum	Gram-positive and Gram-negative bacteria, <i>Nocardia</i> , <i>Actinomyces</i> , and some protozoa (e.g., coccidia, <i>Toxoplasma</i>).
Mechanism of Action	Competitive inhibition of the bacterial enzyme dihydropteroate synthase (DHPS) . Sulfonamides are structural analogues of PABA (para-aminobenzoic acid), a substrate in the bacterial folate synthesis pathway.
Result of Inhibition	Disruption of the synthesis of folic acid, which is essential for bacterial nucleic acid (DNA, RNA) synthesis. This action is primarily bacteriostatic .

The following diagram illustrates this mechanism and the site of action for potentiated sulfonamide combinations:



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Suggested Experimental Approach

Since a direct comparison was not found, here is a generalized protocol for evaluating sulfonamide activity, which is representative of how such a comparison could be conducted experimentally [4] [5] [6].

- **1. Objective:** To determine the minimum inhibitory concentration (MIC) of various sulfonamides, including **sulfaethoxypyridazine**, against a panel of representative bacterial strains.
- **2. Materials:**
 - **Test Compounds:** Standard powders of **sulfaethoxypyridazine** and other sulfonamides (e.g., sulfadiazine, sulfamethoxazole, sulfadimethoxine).
 - **Bacterial Strains:** Reference strains and clinical isolates of relevant gram-positive (e.g., *Staphylococcus aureus*) and gram-negative (e.g., *Escherichia coli*, *Salmonella* spp.) bacteria.
 - **Culture Media:** Cation-adjusted Mueller-Hinton Broth (CAMHB), as recommended by standards like CLSI or EUCAST.
- **3. Methodology:**

- **Broth Microdilution:** Prepare two-fold serial dilutions of each sulfonamide in a 96-well microtiter plate.
- **Inoculation:** Standardize the bacterial inoculum to approximately 5×10^5 CFU/mL and add to each well.
- **Incubation:** Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-20 hours.
- **Data Analysis:** The MIC is recorded as the lowest concentration of the antibiotic that completely prevents visible growth. MIC values for different sulfonamides can then be compared across the bacterial panel.

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